

safety precautions for handling Iron(III) chloride hexahydrate in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron(III) chloride hexahydrate*

Cat. No.: *B592991*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Iron(III) Chloride Hexahydrate** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) is a common laboratory reagent with diverse applications in research and development, including as a Lewis acid catalyst in organic synthesis, a flocculant in water treatment, and in various analytical procedures. While a valuable tool, its corrosive and toxic properties necessitate strict adherence to safety protocols to mitigate risks to laboratory personnel and the environment. This guide provides a comprehensive overview of the essential safety precautions for handling **Iron(III) chloride hexahydrate**, tailored for a technical audience.

Hazard Identification and Classification

Iron(III) chloride hexahydrate is classified as a hazardous substance. A thorough understanding of its potential dangers is the foundation of safe laboratory practice.

GHS Hazard Statements:

- H290: May be corrosive to metals.[1]
- H302: Harmful if swallowed.[1][2][3][4]

- H315: Causes skin irritation.[1][2][3][4]
- H318: Causes serious eye damage.[1][2][3][4][5]
- H317: May cause an allergic skin reaction.[5]

Signal Word: Danger[1][2][5]

Potential Health Effects:

- Eye Contact: Causes severe eye burns and risk of serious, irreversible damage.[6][7] Direct contact can lead to pain, tearing, and sensitivity to light.[6]
- Skin Contact: Causes skin burns and irritation.[6][7] Prolonged or repeated exposure can lead to chemical burns.[6]
- Ingestion: Harmful if swallowed.[6][7] Ingestion can cause chemical burns to the mouth, throat, and gastrointestinal tract.[6] Overdose of iron compounds can lead to corrosive effects on the gastrointestinal mucosa, potentially followed by necrosis and perforation.[1][8]
- Inhalation: Causes chemical burns to the respiratory tract.[7][9] Dust inhalation may be harmful.[10]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Iron(III) chloride hexahydrate** is presented below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	$\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ [1]
Molar Mass	270.30 g/mol [1][3][11]
Appearance	Yellow to brown, odorless solid[9]
Melting Point	Approximately 37 °C (99 °F)[3][5][10]
Boiling Point	280 - 285 °C (decomposes)[3][8]
Density	~1.82 g/cm ³ at 20 °C[5]
Solubility in Water	~920 g/L at 20 °C[5]
pH	1.8 (10 g/L solution at 25 °C)[5][8]

Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following engineering controls and personal protective equipment must be utilized when handling **Iron(III) chloride hexahydrate**.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood.[6][12][13] Ensure that eyewash stations and safety showers are readily accessible.[13][14]
Eye/Face Protection	Wear chemical safety goggles and a face shield. [1][4][6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant suit. [4][12][15]
Respiratory Protection	If dust formation is likely, use a NIOSH/MSHA-approved respirator with appropriate cartridges. [4][6][13]

Occupational Exposure Limits:

- TWA: 1 mg/m³ (as Fe)[1][2]
- STEL: 2 mg/m³ (as Fe)[2]

Safe Handling and Storage Procedures

Proper handling and storage are critical to preventing accidents and maintaining the integrity of the chemical.

Handling:

- Avoid all personal contact, including inhalation of dust.[6]
- Wash hands thoroughly after handling.[1][6]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][6]
- Minimize dust generation and accumulation.[12]
- Use only in a chemical fume hood.[12]

Storage:

- Store in a cool, dry, well-ventilated area.[6]
- Keep containers tightly closed to prevent moisture absorption as the material is hygroscopic.[5][13]
- Store away from incompatible materials such as strong oxidizing agents, metals, and strong bases.[2][14]
- Store in original, corrosive-resistant containers.[1][6] Do not use metal containers.[16]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][11] Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes.[2] Remove contaminated clothing. If skin irritation persists, consult a physician.[2]
Ingestion	Do NOT induce vomiting.[17] Rinse mouth with water.[1][11] Drink plenty of water.[2] Seek immediate medical attention.[4][11]
Inhalation	Move the person to fresh air.[2][11] If not breathing, give artificial respiration.[1] Seek medical attention if symptoms persist.[2][11]

Spill and Disposal Procedures

Accidental spills must be handled promptly and safely.

Spill Cleanup:

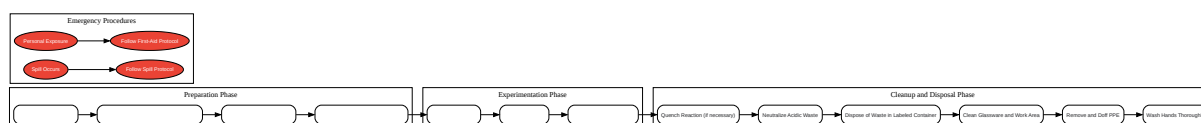
- Evacuate the area.
- Wear appropriate personal protective equipment (see Section 4).
- For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[1][6]
- For major spills, contain the spill with sand or earth.[6]
- Prevent the spill from entering drains or waterways.[1][6]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical experimental workflow involving **Iron(III) chloride hexahydrate**, highlighting critical safety checkpoints.



[Click to download full resolution via product page](#)

Caption: Experimental workflow with safety checkpoints.

Conclusion

While **Iron(III) chloride hexahydrate** is a versatile and widely used laboratory chemical, its inherent hazards demand a meticulous and informed approach to safety. By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can minimize risks and ensure a safe laboratory environment. Continuous review

of safety procedures and a commitment to a strong safety culture are paramount when working with this and other hazardous materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. geneseo.edu [geneseo.edu]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. sds.mcmaster.ca [sds.mcmaster.ca]
- 4. ecplabchem.co.nz [ecplabchem.co.nz]
- 5. carlroth.com [carlroth.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. cdn.lasec.co.za [cdn.lasec.co.za]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. Iron(III) chloride hexahydrate(10025-77-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. Respiratory protection equipments FeCl₃·6H₂O (iron(iii) chloride), CAS number 10025-77-1 [en.gazfinder.com]
- 11. carlroth.com [carlroth.com]
- 12. westliberty.edu [westliberty.edu]
- 13. fishersci.com [fishersci.com]
- 14. media.laballey.com [media.laballey.com]
- 15. pentachemicals.eu [pentachemicals.eu]
- 16. ecacs.ca [ecacs.ca]
- 17. farnell.com [farnell.com]
- To cite this document: BenchChem. [safety precautions for handling Iron(III) chloride hexahydrate in the lab]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b592991#safety-precautions-for-handling-iron-iii-chloride-hexahydrate-in-the-lab>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com